

# Personal protective equipment for handling CDDD11-8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CDDD11-8

Cat. No.: B12379986

[Get Quote](#)

## Essential Safety and Handling Guide for CDDD11-8

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CDDD11-8**. It offers procedural guidance on personal protective equipment (PPE), operational plans for handling and disposal, and emergency protocols. As **CDDD11-8** is a potent, orally active inhibitor of CDK9 and FLT3-ITD used in cancer research, it should be handled with care in a laboratory setting.<sup>[1][2][3][4][5]</sup> Note that this compound is intended for research use only.<sup>[1][3]</sup>

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **CDDD11-8** was not located. The following guidance is based on general best practices for handling potent, research-grade chemical compounds. A formal risk assessment by a qualified safety professional is highly recommended before handling this substance.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	2241659-94-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>24</sub> H <sub>26</sub> N <sub>6</sub>	<a href="#">[4]</a>
Molecular Weight	398.51 g/mol	<a href="#">[4]</a>
Appearance	Solid Powder	<a href="#">[4]</a>
Purity	99.62%	<a href="#">[1]</a>
Solubility	Soluble in DMSO (10 mM)	<a href="#">[4]</a>

## Personal Protective Equipment (PPE)

Given the potent biological activity of **CDDD11-8** and its use in oncology research, a cautious approach to PPE is warranted to prevent exposure.[\[6\]](#) The following table outlines the recommended PPE based on general laboratory safety standards for handling hazardous chemicals.

Body Part	Recommended PPE	Standard/Specification
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a risk of splashing.	ANSI Z87.1 compliant
Hands	Chemical-resistant gloves (e.g., nitrile). Double gloving is recommended.	ASTM F739 (Chemical Resistance)
Body	A lab coat, preferably a disposable one. Consider a chemical-resistant apron for larger quantities.	---
Respiratory	A NIOSH-approved respirator (e.g., N95 or higher) is recommended, especially when handling the powder form outside of a certified chemical fume hood to avoid inhalation of dust.	NIOSH 42 CFR 84
Feet	Closed-toe shoes.	---

## Operational and Disposal Plans

### Receiving and Storage:

- **Unpacking:** Unpack in a designated area, preferably within a chemical fume hood, to contain any potential dust.<sup>[7]</sup> Wear appropriate PPE. Inspect the container for any damage or leaks.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials. Recommended storage temperatures for the solid powder are -20°C for up to 3 years.<sup>[8]</sup> Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[1]</sup>

### Handling and Preparation of Solutions:

- All handling of the solid powder and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated equipment (spatulas, weighing paper, etc.) and decontaminate them thoroughly after use.
- For solution preparation, slowly add the solvent to the powder to avoid splashing. If sonication is required to dissolve the compound, ensure the container is sealed.<sup>[1]</sup>

### Disposal:

- All waste materials, including empty containers, contaminated PPE, and unused compound, should be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

## Emergency Procedures: Spill Response

The following workflow outlines the immediate steps to take in the event of a **CDDD11-8** spill.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CDDD11-8[CAS 2241659-94-7]DC Chemicals [dcchemicals.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. CDDD11-8 | CDK9/FLT3-ITD inhibitor | Probechem Biochemicals [probechem.com]
- 5. An Orally Bioavailable and Highly Efficacious Inhibitor of CDK9/FLT3 for the Treatment of Acute Myeloid Leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. dupont.com.sg [dupont.com.sg]
- 7. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 8. food-safety.com [food-safety.com]
- To cite this document: BenchChem. [Personal protective equipment for handling CDDD11-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379986#personal-protective-equipment-for-handling-cddd11-8]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)